

Immunogenic Determinants of MOG Peptide 35-55: An In-depth Technical Guide

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Compound of Interest

Compound Name: MOG peptide 35-55

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Abstract

The myelin oligodendrocyte glycoprotein (MOG) peptide 35-55 is a critical immunodominant epitope implicated in the pathogenesis of multiple sclerosis (MS) and its primary animal model, experimental autoimmune encephalomyelitis (EAE). This guide provides a comprehensive technical overview of the immunogenic determinants of **MOG peptide 35-55**, focusing on its role in eliciting both T-cell and B-cell mediated immune responses. We delve into the key residues for T-cell activation, its binding to major histocompatibility complex (MHC) class II molecules, and the subsequent signaling pathways that drive neuroinflammation. Detailed experimental protocols and quantitative data are presented to facilitate further research and the development of novel therapeutic strategies targeting autoimmune demyelination.

Introduction

Myelin oligodendrocyte glycoprotein is a key autoantigen in MS, and the MOG 35-55 peptide is widely used to induce EAE in rodents, particularly in the C57BL/6 mouse strain.^{[1][2]} This model is instrumental in dissecting the cellular and molecular mechanisms that underpin the autoimmune attack on the central nervous system (CNS). Understanding the precise

immunogenic determinants of this peptide is crucial for the development of antigen-specific therapies aimed at inducing tolerance and mitigating disease progression.

T-Cell Immunogenic Determinants

Core T-Cell Epitope and MHC Restriction

The encephalitogenic activity of MOG 35-55 is primarily attributed to its recognition by CD4⁺ T helper (Th) cells. In C57BL/6 mice, which express the H-2^b MHC haplotype, the immune response to MOG 35-55 is restricted by the I-A^b MHC class II molecule.^[1] The core T-cell epitope has been mapped to residues 38-49, with some studies also identifying the 40-48 region as critical for T-cell activation.^[1]

Key Residues for T-Cell Activation and MHC Binding

Molecular dynamics simulations and mutagenesis studies have identified several key amino acid residues within the MOG 35-55 sequence that are critical for its interaction with the T-cell receptor (TCR) and the I-A^b molecule.^[3] Specifically, Tyrosine (Tyr) at position 40 is a key anchor residue for binding to the MHC class II molecule.^[3] Arginine (Arg) at positions 41 and 46, and Phenylalanine (Phe) at position 44 have been identified as primary TCR contact residues essential for the activation of encephalitogenic T-cells.^[3]

Species-Specific Differences in Immunogenicity

A notable difference exists between the human and rodent MOG 35-55 sequences at position 42, with a Proline (Pro) in humans and a Serine (Ser) in mice and rats.^[4] This single amino acid substitution significantly attenuates the encephalitogenicity of the human MOG 35-55 peptide in C57BL/6 mice. While the human peptide is still immunogenic, it induces a B-cell dependent EAE, in contrast to the T-cell driven disease induced by the rodent peptide.^[4]

B-Cell Immunogenic Determinants

Immunization with MOG 35-55 also elicits a robust B-cell response, leading to the production of anti-MOG antibodies.^{[2][5]} These antibodies are thought to contribute to demyelination and disease progression. Fine epitope mapping has revealed that the primary B-cell epitopes within the MOG 35-55 peptide are located at residues 37-46 and, to a lesser extent, 43-50 in Lewis rats.^[5] The antibody response is highly specific to the MOG 35-55 sequence, with no significant cross-reactivity to other MOG peptides observed.^{[5][6]}

Quantitative Data on Immune Responses

Table 1: T-Cell Proliferation in Response to MOG 35-55 Restimulation

Cell Source	Stimulation	Proliferation Metric	Value	Reference
Splenocytes (EAE mice)	MOG 35-55 (20 µg/mL)	Stimulation Index	~3-fold decrease with estrogen treatment	[7]
Splenocytes (EAE mice)	MOG 35-55 (10 µg/mL)	Stimulation Index	Not specified	[8][9]
Splenocytes (EAE mice)	MOG 35-55 (50 µg/mL)	[3H]-thymidine incorporation (cpm)	~15,000 (untreated) vs ~5,000 (tolerized)	[10]
CD4+ T cells (EAE mice)	MOG 35-55 (20 µg/mL)	[3H]-thymidine incorporation (cpm)	63,953 ± 3284	[11]
CD8+ T cells (EAE mice)	MOG 35-55 (20 µg/mL)	[3H]-thymidine incorporation (cpm)	21,526 ± 1236	[11]

Table 2: Cytokine Production by Splenocytes from EAE Mice upon MOG 35-55 Restimulation

Cytokine	Concentration (pg/mL) - EAE Control	Concentration (pg/mL) - Tolerized/Treated	Reference
IFN- γ	1503.5 $\pm$ 123.5	621.1 $\pm$ 141.3	
IL-17	2102.8 $\pm$ 306.2	649.5 $\pm$ 69.3	[8]
IL-10	8.4 $\pm$ 12.0	129.4 $\pm$ 16.8	[8]
IL-27p28	425.5 $\pm$ 80.6	1152.5 $\pm$ 208.3	[8]
IFN- γ (CD4+ T cells)	1451.3 $\pm$ 59.4	-	[11]
IL-4 (CD4+ T cells)	298.6 $\pm$ 7.7	-	[11]
IFN- γ (CD8+ T cells)	803.3 $\pm$ 39.2	-	[11]
IL-4 (CD8+ T cells)	245.5 $\pm$ 11.8	-	[11]
IFN- γ	1492 $\pm$ 443	85 $\pm$ 57 (Calcium treated)	[12]
IL-6	~150	~50 (Estrogen treated)	
TNF- α	~125	~50 (Estrogen treated)	[7]
TGF- β	~150	~300 (Estrogen treated)	[7]

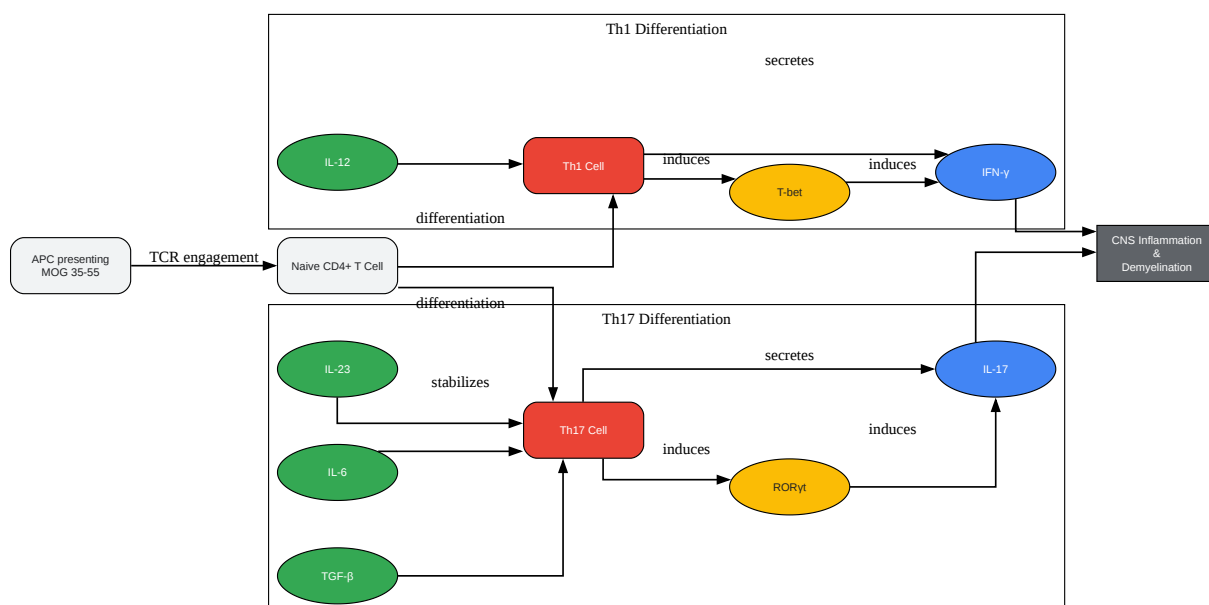
Signaling Pathways in MOG 35-55 Induced EAE

The pathogenesis of EAE induced by MOG 35-55 is predominantly driven by Th1 and Th17 cells.

- Th1 Cell Differentiation and Function: Upon activation by antigen-presenting cells (APCs) presenting the MOG 35-55 peptide, naive CD4+ T cells, in the presence of Interleukin-12 (IL-12), differentiate into Th1 cells. This process is driven by the transcription factor T-bet. Th1 cells produce pro-inflammatory cytokines, most notably Interferon-gamma (IFN- γ), which

activates macrophages and enhances MHC expression, thereby amplifying the autoimmune response.

- **Th17 Cell Differentiation and Function:** The differentiation of Th17 cells is induced by a combination of Transforming growth factor-beta (TGF- β) and IL-6. The lineage-specific transcription factor for Th17 cells is ROR γ t. Th17 cells are potent inducers of tissue inflammation through the secretion of cytokines such as IL-17A, IL-17F, IL-21, and IL-22. IL-23 is crucial for the expansion and stabilization of the Th17 phenotype.



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Caption: Th1 and Th17 signaling pathways in MOG 35-55 induced EAE.

Experimental Protocols

T-Cell Proliferation Assay ([³H]-Thymidine Incorporation)

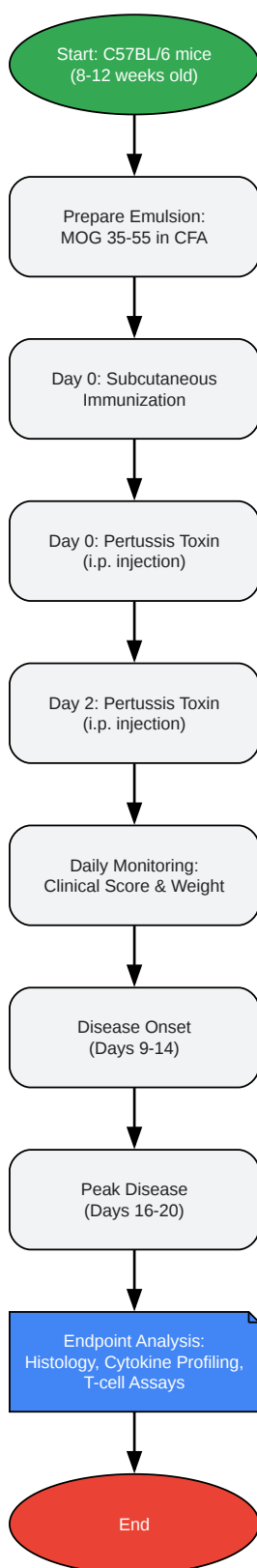
- **Cell Preparation:** Isolate splenocytes or lymph node cells from immunized mice and prepare a single-cell suspension.
- **Cell Culture:** Plate 2×10^5 cells per well in a 96-well round-bottom plate in complete RPMI-1640 medium.
- **Stimulation:** Add MOG 35-55 peptide to the wells at various concentrations (e.g., 0, 10, 20, 50 $\mu\text{g/mL}$). Include a positive control (e.g., Concanavalin A) and a negative control (medium alone).
- **Incubation:** Incubate the plates for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- **Radiolabeling:** Add 1 μCi of [³H]-thymidine to each well and incubate for an additional 18-24 hours.
- **Harvesting and Measurement:** Harvest the cells onto glass fiber filters and measure the incorporated radioactivity using a scintillation counter. Data is typically expressed as counts per minute (cpm) or as a stimulation index (cpm of stimulated cells / cpm of unstimulated cells).

Cytokine Quantification by ELISA

- **Sample Collection:** Collect supernatants from T-cell proliferation assays (after 48-72 hours of stimulation) or prepare lysates from CNS tissue.
- **ELISA Plate Coating:** Coat a 96-well ELISA plate with a capture antibody specific for the cytokine of interest (e.g., anti-mouse IFN- γ) overnight at 4°C.
- **Blocking:** Wash the plate and block non-specific binding sites with a blocking buffer (e.g., 1% BSA in PBS) for 1-2 hours at room temperature.
- **Sample and Standard Incubation:** Add diluted samples and a serial dilution of the recombinant cytokine standard to the wells and incubate for 2 hours at room temperature.

- **Detection Antibody:** Wash the plate and add a biotinylated detection antibody specific for the cytokine. Incubate for 1-2 hours at room temperature.
- **Enzyme Conjugate:** Wash the plate and add streptavidin-horseradish peroxidase (HRP) conjugate. Incubate for 30 minutes at room temperature in the dark.
- **Substrate and Measurement:** Wash the plate and add a substrate solution (e.g., TMB). Stop the reaction with a stop solution and measure the absorbance at 450 nm using a microplate reader.
- **Data Analysis:** Calculate the cytokine concentration in the samples by interpolating from the standard curve.

Induction of Experimental Autoimmune Encephalomyelitis (EAE)



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Caption: Workflow for the induction of EAE using MOG 35-55 peptide.

Conclusion

The MOG 35-55 peptide remains an indispensable tool for studying the immunopathogenesis of multiple sclerosis. A thorough understanding of its T-cell and B-cell epitopes, key residues for immune recognition, and the downstream signaling pathways is fundamental for the development of targeted immunotherapies. The quantitative data and detailed protocols provided in this guide serve as a valuable resource for researchers in the field, aiming to facilitate the design of experiments that will further unravel the complexities of autoimmune neuroinflammation and pave the way for novel therapeutic interventions.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. [MOG 35–55 Peptide – Key Epitope in MS Research | p&e](#) [peptides.de]
- 3. [Molecular dynamics at the receptor level of immunodominant myelin oligodendrocyte glycoprotein 35-55 epitope implicated in multiple sclerosis](#) [pubmed.ncbi.nlm.nih.gov]
- 4. [MOG \(35-55\) human peptide MEVGWYRPPFSRVVHLYRNGK](#) [sb-peptide.com]
- 5. [Analysis of the fine B cell specificity during the chronic/relapsing course of a multiple sclerosis-like disease in Lewis rats injected with the encephalitogenic myelin oligodendrocyte glycoprotein peptide 35-55 - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- 6. [Epitope mapping of anti-myelin oligodendrocyte glycoprotein \(MOG\) antibodies in a mouse model of multiple sclerosis: microwave-assisted synthesis of the peptide antigens and ELISA screening - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. [MOG35-55 i.v suppresses experimental autoimmune encephalomyelitis partially through modulation of Th17 and JAK/STATs pathways - PMC](#) [pmc.ncbi.nlm.nih.gov]
- 9. [Antigen-specific modulation of chronic experimental autoimmune encephalomyelitis in humanized mice by TCR-like antibody targeting autoreactive T-cell epitope | Life Science Alliance](#) [life-science-alliance.org]

- [10. Oral Tolerance Induction in Experimental Autoimmune Encephalomyelitis with Candida utilis Expressing the Immunogenic MOG35-55 Peptide | PLOS One \[journals.plos.org\]](#)
- [11. mednexus.org \[mednexus.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
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